

Introduction: The Critical Role of Physicochemical Profiling in Drug Discovery

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Compound of Interest

Compound Name: *(R)-(N-Benzoyloxycarbonyl)-p-hydroxyphenylglycine*

CAS No.: 26787-75-7

Cat. No.: B1630984

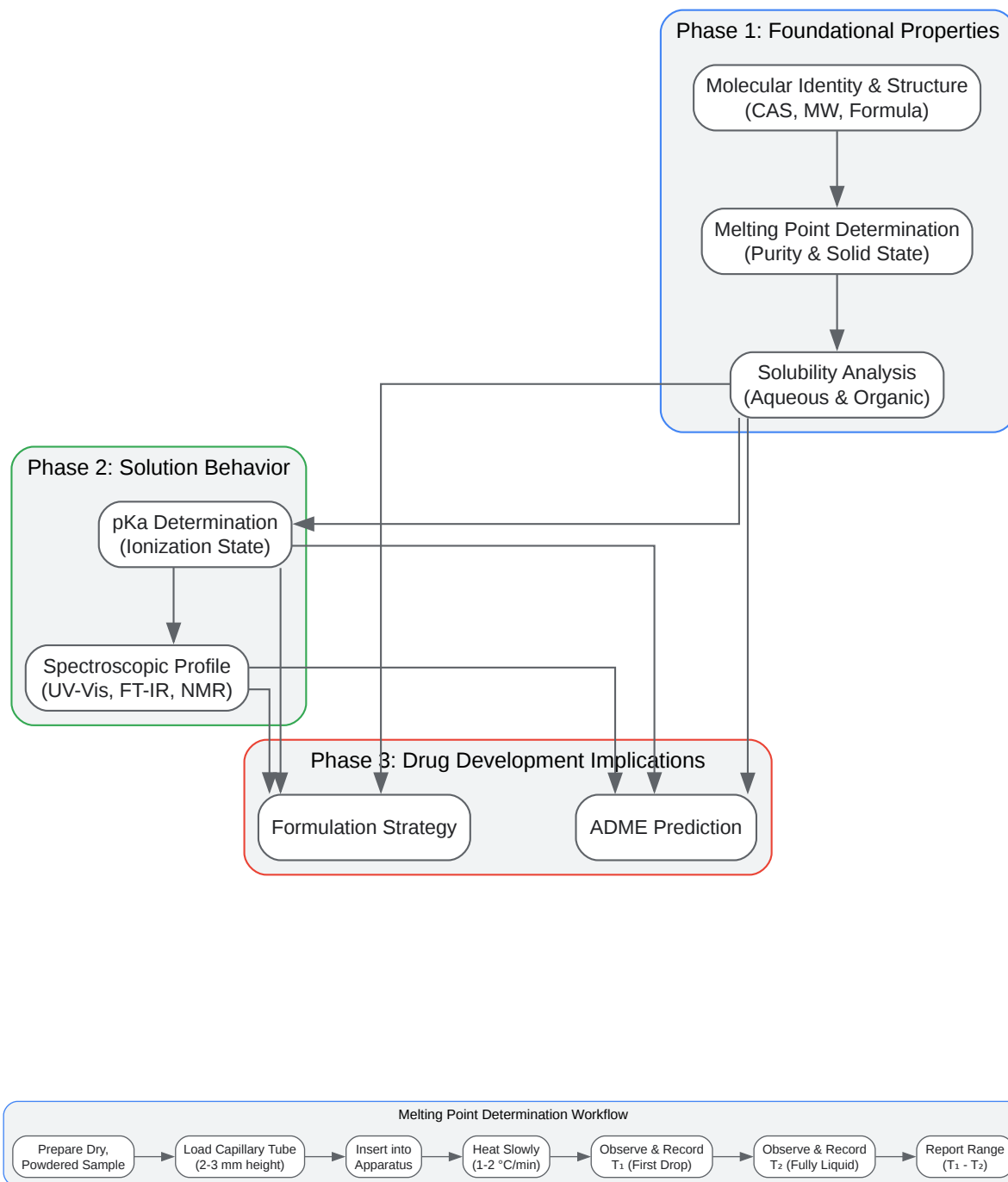
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N-Carbobenzyloxy-(R)-p-hydroxyphenylglycine, hereafter referred to as Cbz-(R)-p-hydroxyphenylglycine, is a chiral, non-proteinogenic amino acid derivative. As a key building block in synthetic organic chemistry, it is utilized in the development of novel therapeutic agents, including peptide mimics and complex natural product analogs.^{[1][2]} The journey from a promising chemical entity to a successful drug is profoundly influenced by its intrinsic physicochemical properties. These characteristics—spanning solubility, stability, ionization state, and lipophilicity—govern a molecule's absorption, distribution, metabolism, and excretion (ADME), directly impacting its bioavailability, efficacy, and safety profile.^{[3][4][5]}

This guide provides a comprehensive technical overview of the core physicochemical properties of Cbz-(R)-p-hydroxyphenylglycine. As a Senior Application Scientist, the narrative is structured not merely as a list of data points, but as a functional guide that explains the causality behind experimental choices and the implications of the results for drug development. Each section integrates theoretical background with field-proven experimental protocols, ensuring a self-validating system of analysis for researchers.

Physicochemical Characterization Workflow

A systematic approach to characterizing a drug candidate is paramount. The following workflow outlines the logical progression of experiments described in this guide.



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Caption: Standard workflow for capillary melting point determination.

Data Summary & Implications

Property	Value	Notes
Melting Point	Not Experimentally Reported	The melting point for the related compound N-(4-hydroxyphenyl)glycine is 244 °C (decomposition). [6]The presence of the Cbz group would be expected to alter this value significantly.

A precise, reproducible melting point is essential for batch-to-batch quality control in a manufacturing setting.

Solubility: The Gateway to Bioavailability

Expertise & Experience: Aqueous solubility is a master variable in drug development. [7]Poor solubility is a primary cause of low oral bioavailability and can present significant challenges for parenteral formulation. The structure of Cbz-(R)-p-hydroxyphenylglycine contains both hydrophilic (carboxylic acid, phenolic hydroxyl) and lipophilic (Cbz group, phenyl ring) moieties, making its solubility highly dependent on the pH and polarity of the solvent.

Experimental Protocol: Saturation Shake-Flask Method

The shake-flask method is the gold-standard for determining equilibrium solubility, as it allows sufficient time for the system to reach a true thermodynamic equilibrium. [8][9]

- **System Preparation:** Add an excess amount of solid Cbz-(R)-p-hydroxyphenylglycine to a series of vials containing the desired media (e.g., pH 1.2 buffer, pH 6.8 buffer, water, methanol). The excess solid is crucial to ensure saturation.
- **Equilibration:** Seal the vials and place them in a shaker bath at a constant temperature (e.g., 25 °C or 37 °C) for a defined period (typically 24-72 hours). [8]This extended mixing ensures equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vials to stand to let the undissolved solid settle. Carefully withdraw a sample of the supernatant, ensuring no solid particles are

included. Filtration through a 0.22 μm filter or centrifugation is required to get a clear solution.

- **Quantification:** Analyze the concentration of the dissolved compound in the supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Confirmation of Equilibrium:** To ensure equilibrium was reached, the remaining solid can be re-equilibrated for an additional 24 hours and the concentration re-measured. The solubility is confirmed if the two concentration values are in close agreement. [8]

Data Summary & Implications

Property	Value	Source
Solubility	Soluble in Methanol	[10]
Aqueous Solubility	Not Experimentally Reported	Expected to be low in acidic pH (due to the protonated, neutral carboxylic acid) and higher in neutral to basic pH (due to the deprotonation of the carboxylic acid and phenolic hydroxyl groups, forming more soluble salts).

Low aqueous solubility at gastric pH (around 1-2) could limit dissolution and absorption in the stomach. However, increased solubility in the higher pH of the small intestine could facilitate absorption there. This data is critical for deciding on formulation strategies, such as salt formation or the use of solubility-enhancing excipients.

Dissociation Constant (pKa): Predicting In Vivo Behavior

Expertise & Experience: The pKa value defines the pH at which a molecule is 50% ionized and 50% neutral. For a molecule with multiple ionizable groups like Cbz-(R)-p-hydroxyphenylglycine, the pKa values dictate its charge profile across the physiological pH range. This profile is a primary determinant of membrane permeability, receptor binding, and

solubility. [5][7]The molecule has two acidic protons: one on the carboxylic acid (expected pKa ~2-4) and one on the phenolic hydroxyl group (expected pKa ~9-10).

Experimental Protocol: Potentiometric Titration

Potentiometric titration is a highly precise and reliable method for pKa determination. [11][12]

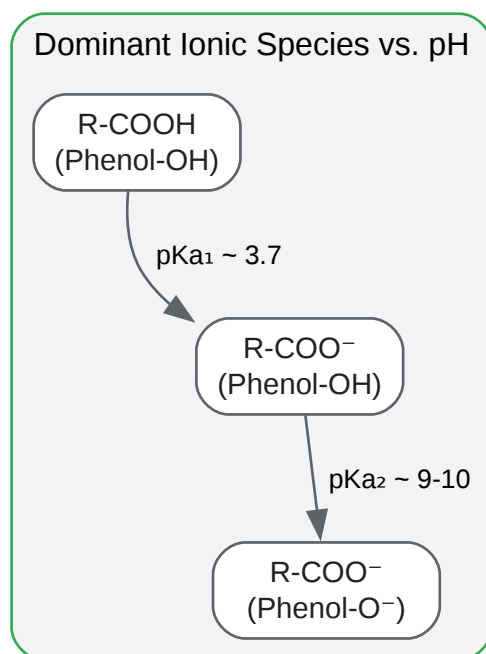
- **Instrument Calibration:** Calibrate the pH meter using at least three standard buffers (e.g., pH 4.0, 7.0, and 10.0). [11]2. **Sample Preparation:** Accurately weigh and dissolve a known amount of Cbz-(R)-p-hydroxyphenylglycine in a co-solvent system (e.g., methanol/water) if aqueous solubility is low. Add a background electrolyte (e.g., 0.15 M KCl) to maintain constant ionic strength. [11]3. **Titration:** Place the solution in a jacketed vessel to maintain a constant temperature. Immerse the calibrated pH electrode. Titrate the solution by adding small, precise increments of a standardized titrant (e.g., 0.1 M NaOH). Record the pH after each addition, allowing the reading to stabilize.
- **Data Analysis:** Plot the pH versus the volume of titrant added. The pKa values correspond to the pH at the half-equivalence points. These are identified as the points of minimum slope (inflection points) on the titration curve. The first derivative of the curve ($\Delta\text{pH}/\Delta V$) can be plotted against volume to more accurately determine the equivalence points.

Data Summary & Implications

Property	Predicted Value	Functional Group
pKa ₁	3.69 ± 0.10	Carboxylic Acid
pKa ₂	~8.6 - 10.0	Phenolic Hydroxyl

Predicted pKa₁ from LookChem for the (S)-isomer. [13]Predicted pKa₂ based on similar phenolic structures.

pH < 2 (Stomach)	pH ~ 7.4 (Blood/Intestine)	pH > 10
Net Charge: 0	Net Charge: -1	Net Charge: -2



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Caption: Predicted ionization states of Cbz-(R)-p-hydroxyphenylglycine at different physiological pH values.

This pKa profile predicts that the molecule will be largely neutral in the stomach, potentially favoring absorption. In the blood and intestine (pH ~7.4), it will carry a negative charge from the deprotonated carboxylic acid, which increases aqueous solubility but may hinder passive diffusion across cell membranes.

Spectroscopic Profile: The Molecular Fingerprint

Spectroscopic analysis provides an unambiguous confirmation of the molecule's structure and can be used for quantification.

A. UV-Vis Absorption Spectroscopy

Theoretical Basis: UV absorbance in this molecule arises from the $\pi \rightarrow \pi^*$ electronic transitions within the aromatic rings of the p-hydroxyphenyl and benzyloxycarbonyl groups. Aromatic amino acids like tyrosine, which is structurally similar to the hydroxyphenylglycine moiety, typically show an absorption maximum (λ_{max}) around 274-280 nm. [14][15] Expected Spectrum: A UV-Vis spectrum of Cbz-(R)-p-hydroxyphenylglycine in a suitable solvent (e.g., methanol or ethanol) is expected to show a primary λ_{max} near 275 nm, with a secondary, weaker peak from the benzyl group around 258 nm. This λ_{max} is essential for developing quantitative HPLC methods.

B. Fourier-Transform Infrared (FT-IR) Spectroscopy

Theoretical Basis: FT-IR spectroscopy is a powerful tool for identifying the key functional groups within a molecule by measuring the absorption of infrared radiation at specific vibrational frequencies. [16][17] Expected Characteristic Peaks:

Wavenumber (cm ⁻¹)	Functional Group	Vibration Type
3500-3200 (broad)	O-H	Phenolic Hydroxyl, stretch
3300-2500 (broad)	O-H	Carboxylic Acid, stretch
3350-3250	N-H	Amide, stretch
~1710	C=O	Carboxylic Acid, stretch
~1690	C=O	Urethane (Cbz), stretch
~1650	C=O	Amide I band
~1540	N-H	Amide II band, bend
1600-1450	C=C	Aromatic ring, stretch

The presence of these distinct peaks provides a rapid and reliable confirmation of the molecule's structural integrity.

C. Nuclear Magnetic Resonance (NMR) Spectroscopy

Theoretical Basis: NMR spectroscopy provides the most detailed structural information by probing the magnetic properties of atomic nuclei (primarily ¹H and ¹³C) within the molecule's

chemical environment. [18][19]It can confirm connectivity, stereochemistry, and purity.

Expected ^1H NMR Chemical Shift Regions (in CDCl_3 or DMSO-d_6):

Chemical Shift (δ , ppm)	Proton Type	Multiplicity (Expected)
~9.5-12.0	-COOH	Singlet, broad
~9.0-9.5	Phenolic -OH	Singlet, broad
~7.2-7.4	Aromatic (Cbz Phenyl)	Multiplet
~6.7-7.2	Aromatic (Hydroxyphenyl)	Doublet of Doublets (AA'BB')
~5.3-5.5	α -CH	Doublet
~5.1	Benzylic -CH ₂ -	Singlet
Variable	Amide -NH-	Doublet

Expected ^{13}C NMR Chemical Shift Regions:

Chemical Shift (δ , ppm)	Carbon Type
~170-175	Carboxylic Acid (-COOH)
~155-158	Urethane (-O-C=O) & Phenolic C-OH
~127-138	Aromatic Carbons
~65-68	Benzylic Carbon (-CH ₂ -)
~55-60	α -Carbon (-CH-)

This detailed spectroscopic fingerprint is indispensable for structural elucidation, confirmation of synthesis, and routine quality assessment.

Conclusion

This technical guide has detailed the foundational physicochemical properties of Cbz-(R)-p-hydroxyphenylglycine from the perspective of a drug development scientist. The experimental

protocols provided are robust and widely accepted, forming a self-validating framework for characterization. The interplay between molecular structure, solubility, melting point, pKa, and spectroscopic identity creates a comprehensive profile that is essential for making informed decisions. Understanding these properties is not an academic exercise; it is the cornerstone of rational drug design, enabling the strategic optimization of formulation, the prediction of in vivo behavior, and ultimately, the successful progression of a promising molecule from the laboratory to the clinic.

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